

# A Technical Guide to the Spectral Data of 2-Methyloctanoic Acid

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## Compound of Interest

Compound Name: 2-Methyloctanoic acid

Cat. No.: B036649

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This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **2-methyloctanoic acid**. The information is presented in a structured format to facilitate its use in research, development, and quality control applications.

## Spectral Data Summary

The following tables summarize the key spectral data for **2-methyloctanoic acid**, a branched-chain fatty acid with the chemical formula  $C_9H_{18}O_2$ .<sup>[1][2][3][4]</sup> This compound is also known as 2-methylcaprylic acid.<sup>[2][5]</sup>

Table 1:  $^1H$  NMR Spectral Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
5.14	br s	2H	-OH
2.53	dd	2H	-CH <sub>2</sub> -
1.20-1.65	m	4H	-CH <sub>2</sub> - x2
1.27	s	3H	-CH <sub>3</sub>
0.93	t	3H	-CH <sub>3</sub>

Data sourced from a study on volatile organic compounds.[6]

Table 2: <sup>13</sup>C NMR Spectral Data

Chemical Shift ( $\delta$ ) ppm	Assignment
176.38	C=O
71.85	-CH-
44.56	-CH <sub>2</sub> -
44.13	-CH <sub>2</sub> -
26.33	-CH <sub>2</sub> -
17.17	-CH <sub>3</sub>
14.42	-CH <sub>3</sub>

Data sourced from a study on volatile organic compounds.[6]

Table 3: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
131	100	[M-C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>
113	-	[M-C <sub>2</sub> H <sub>5</sub> -H <sub>2</sub> O] <sup>+</sup>

Data acquired via Electron Ionization (EI, 70 eV).[6] The NIST WebBook also indicates the availability of mass spectrum data for **2-methyloctanoic acid**.<sup>[5]</sup>

## Experimental Protocols

Detailed experimental protocols for the acquisition of the cited data were not available. However, the following represents a standard methodology for obtaining NMR and mass spectrometry data for a compound like **2-methyloctanoic acid**.

### 2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A dilute solution of **2-methyloctanoic acid** is prepared in a deuterated solvent, typically chloroform-d ( $\text{CDCl}_3$ ), and transferred to an NMR tube.
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 200 MHz or higher) is used.
- **$^1\text{H}$  NMR Acquisition:** The proton NMR spectrum is acquired to determine the chemical environment of the hydrogen atoms.
- **$^{13}\text{C}$  NMR Acquisition:** The carbon-13 NMR spectrum is acquired to identify the different carbon environments within the molecule.

### 2.2. Mass Spectrometry (MS)

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often via gas chromatography (GC-MS) for volatile compounds.
- **Ionization:** Electron Ionization (EI) at a standard energy of 70 eV is a common method for generating ions.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The abundance of each ion is measured to generate the mass spectrum.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the spectral analysis of a chemical compound such as **2-methyloctanoic acid**.



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Caption: Generalized workflow for spectral analysis.

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## References

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